Structural Characterization and Synthetic Methodology: 3-(4-Ethoxy-2-fluoro-phenoxy)-azetidine

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*3-(4-Ethoxy-2-fluoro-phenoxy)-azetidine*
Cat. No.:	*B8293664*

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Executive Summary & Structural Identity

In the landscape of modern medicinal chemistry, the azetidine ring has emerged as a privileged scaffold for modulating physicochemical properties.[1][2] Unlike its larger congeners (pyrrolidine, piperidine), the four-membered azetidine ring introduces significant ring strain (~26 kcal/mol) and lowers the lipophilicity (LogD) of the parent molecule while altering the vector of attached substituents.

The molecule **3-(4-Ethoxy-2-fluoro-phenoxy)-azetidine** represents a specific "ether-linked" scaffold. It combines a conformationally restricted amine (azetidine) with a metabolically stabilized aryl ether (4-ethoxy-2-fluorophenyl). The inclusion of the fluorine atom at the ortho position to the ether linkage is a strategic design element intended to block metabolic dealkylation and modulate the conformation of the phenoxy ether via the gauche effect.

Chemical Identity Data

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Property	Data Specification
IUPAC Name	3-(4-ethoxy-2-fluorophenoxy)azetidine
Molecular Formula	$C_{11}H_{14}FNO_2$
Molecular Weight	211.23 g/mol
Canonical SMILES	CCOc1ccc(OC2CNC2)c(F)c1
Isomeric SMILES	CCOc1cc(F)c(OC2CNC2)cc1
Monoisotopic Mass	211.1009
Predicted pKa (Base)	~9.2 – 9.8 (Secondary Amine, lowered by inductive effect of C3-Oxygen)
H-Bond Donors/Acceptors	1 / 3

Retrosynthetic Analysis & Strategic Logic

Designing a robust synthetic route for this molecule requires navigating the potential instability of the strained azetidine ring and the nucleophilicity of the secondary amine.

Expert Insight: Direct coupling of an unprotected azetidin-3-ol with the phenol is not feasible due to competing N-alkylation. The nitrogen must be orthogonally protected (typically with Boc or Cbz). Furthermore, the electron-rich nature of the 4-ethoxyphenol makes Nucleophilic Aromatic Substitution (SNAr) on the phenyl ring difficult. Therefore, the optimal strategy relies on an SN2 displacement of an activated azetidine species by the phenol.

Pathway Visualization (DOT)

The following diagram outlines the logical retrosynthetic disconnection and the forward synthetic flow.

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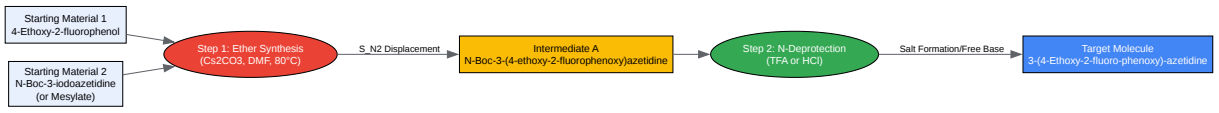

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Figure 1: Retrosynthetic logic flow moving from starting materials through the critical ether linkage formation to the final deprotection.[3]

Detailed Experimental Protocol

This protocol is designed for "self-validation," meaning intermediate steps include checkpoints (TLC/LCMS) to ensure process integrity before proceeding.

Phase 1: Preparation of the Electrophile

Note: If N-Boc-3-iodoazetidine is not commercially available, it is generated from N-Boc-3-hydroxyazetidine via a Mesylate intermediate.

- Reagents:tert-Butyl 3-hydroxyazetidine-1-carboxylate (1.0 eq), Methanesulfonyl chloride (MsCl, 1.2 eq), Triethylamine (TEA, 1.5 eq), DCM (anhydrous).
- Procedure:
  - Dissolve N-Boc-3-hydroxyazetidine in DCM at 0°C.
  - Add TEA followed by dropwise addition of MsCl.
  - Stir for 2 hours. Monitor by TLC (Hexane:EtOAc 1:1) for disappearance of alcohol.
  - Checkpoint: Product should be a UV-active spot with higher Rf than starting material.
  - Workup: Wash with $NaHCO_3$, dry over $MgSO_4$, concentrate to yield tert-butyl 3-((methylsulfonyl)oxy)azetidine-1-carboxylate.

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Phase 2: Ether Coupling (The Critical Step)

This step utilizes the Cesium Carbonate method, which is often superior to Sodium Hydride for azetidines as it minimizes ring-opening side reactions.

- Reagents:
  - 4-Ethoxy-2-fluorophenol (1.1 eq)[4]
  - tert-butyl 3-((methylsulfonyl)oxy)azetidine-1-carboxylate (1.0 eq) [From Phase 1]
  - Cesium Carbonate (Cs_2CO_3, 2.0 eq)
  - Solvent: DMF (anhydrous, 0.2 M concentration)
- Procedure:
  - Charge a reaction vessel with the phenol and Cs_2CO_3 in DMF. Stir at RT for 30 mins to allow phenoxide formation.
  - Add the azetidine mesylate solution.
  - Heat to 80°C for 12–16 hours.
  - Mechanistic Note: The reaction proceeds via SN2 inversion. Since the azetidine 3-position is not a chiral center (unless isotopically labeled), stereochemistry is not an issue here.
  - Validation: LCMS must show mass $[M+H\text{-}Boc]^+$ or $[M+Na]^+$.
  - Workup: Dilute with EtOAc, wash extensively with water/LiCl (to remove DMF), then brine. Purify via flash column chromatography (Gradient: 0-30% EtOAc in Hexanes).

Phase 3: N-Deprotection

- Reagents: Trifluoroacetic acid (TFA), Dichloromethane (DCM).
- Procedure:
  - Dissolve the intermediate from Phase 2 in DCM (10 mL/g).

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- Add TFA (1:4 ratio v/v with DCM) at 0°C.
- Stir at room temperature for 2 hours.
- Validation: LCMS should show the parent peak (m/z ~212).
- Isolation: Concentrate in vacuo. The product will exist as the TFA salt. To obtain the free base, redissolve in DCM and wash with saturated $NaHCO_3$, or use an SCX-2 (Strong Cation Exchange) cartridge for purification.

Physicochemical & Pharmacological Analysis

The incorporation of the 3-aryloxyazetidine scaffold offers distinct advantages in drug design.

Fluorine-Scanning Logic

The 2-fluoro substituent on the phenyl ring is not merely decorative. It serves three specific functions:

- Metabolic Blocking: It protects the electron-rich phenyl ring from oxidative metabolism (hydroxylation) at the ortho-position.
- Conformational Lock: The dipole of the C-F bond interacts with the ether oxygen, often favoring a specific conformation that can enhance binding affinity (the "gauche effect").
- pKa Modulation: The electron-withdrawing nature of the fluorine (and the phenoxy group) reduces the electron density on the ether oxygen, which inductively lowers the pKa of the azetidine nitrogen. This is beneficial for blood-brain barrier (BBB) permeability, as it increases the fraction of non-ionized species at physiological pH compared to non-fluorinated analogs.

Structure-Property Relationship (SPR) Diagram

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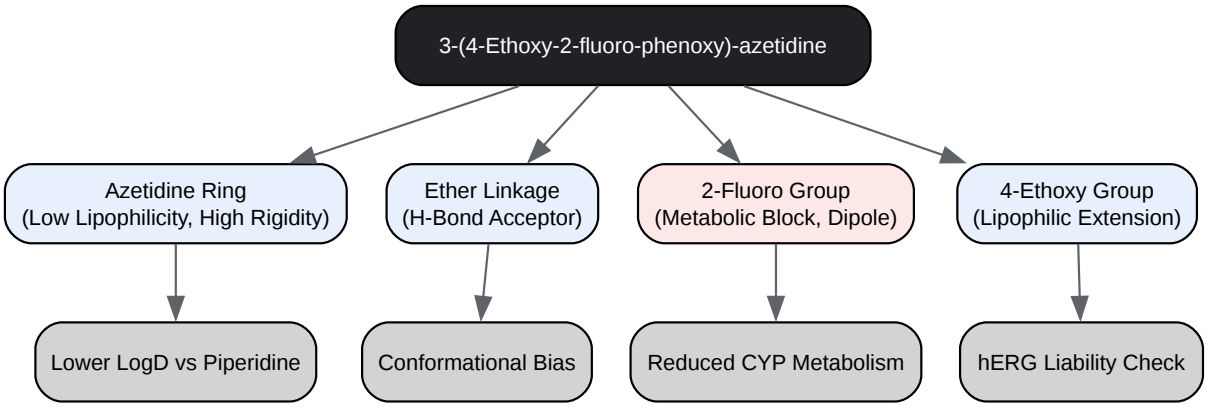

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Figure 2: Structure-Property Relationship (SPR) map detailing the functional contribution of each molecular pharmacophore.

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- To cite this document: BenchChem. [Structural Characterization and Synthetic Methodology: 3-(4-Ethoxy-2-fluoro-phenoxy)-azetidine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8293664/docs#structural-characterization-and-synthetic-methodology-3-4-ethoxy-2-fluoro-phenoxy-azetidine]

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